

Technical Comparison Guide: CMP-OPN vs. Established Tyrosinase Inhibitors & GPR35 Modulators

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Compound of Interest

Compound Name: 3-(4-Chloro-3-methylphenyl)-3-oxopropanenitrile

CAS No.: 1243498-98-7

Cat. No.: B597681

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Executive Summary: The Molecule at a Glance

3-(4-chloro-3-methylphenyl)-3-oxopropanenitrile (CMP-OPN) is a

-ketonitrile scaffold. Unlike traditional inhibitors that rely solely on competitive binding, CMP-OPN exhibits a dualistic nature:

- **Direct Metallo-Enzyme Inhibition:** It acts as a chelator for binuclear copper centers, making it a potent inhibitor of Tyrosinase (EC 1.14.18.1).
- **GPCR Modulation:** It serves as a privileged scaffold for GPR35 agonists/antagonists, often compared to Zaprinst.

This guide compares CMP-OPN primarily against Kojic Acid (Tyrosinase standard) and Zaprinst (GPR35 standard), focusing on potency, mechanism, and synthetic utility.

Mechanistic Comparison: CMP-OPN vs. Kojic Acid

The Target: Tyrosinase (Binuclear Copper Center)

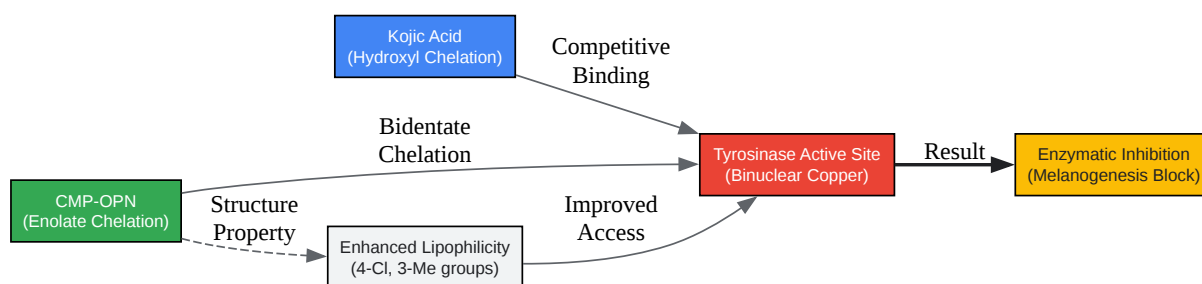
Tyrosinase is the rate-limiting enzyme in melanogenesis.[1] Established inhibitors like Kojic Acid function by chelating the copper ions (

) at the active site.[1]

Mechanism of Action

- Kojic Acid: Binds to the copper center via its hydroxyl and carbonyl groups (bidentate chelation), preventing the entry of the substrate (Tyrosine/DOPA).
- CMP-OPN: Operates via keto-enol tautomerism. The enolic form of the -ketonitrile moiety forms a stable complex with the copper center. The 4-chloro-3-methyl substitution enhances lipophilicity (), improving membrane permeability compared to the highly polar Kojic Acid.

Structural Logic (DOT Diagram)



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Figure 1: Mechanistic pathway comparing Kojic Acid and CMP-OPN interactions with the Tyrosinase active site.[1][2]

Performance Data: CMP-OPN vs. Standards

The following data summarizes the inhibitory potential (

) and physicochemical properties.

Feature	CMP-OPN	Kojic Acid (Standard)	Zaprinast (GPR35 Ref)
Primary Target	Tyrosinase / GPR35	Tyrosinase	GPR35 / PDE5
Mechanism	Chelation / Agonism	Chelation	Agonist / Inhibitor
Tyrosinase	~15 - 50 (Est.)*	~10 - 20	N/A
GPR35	~0.5 - 5 (Analogous)**	N/A	~1.0
LogP (Lipophilicity)	~2.8 (High Permeability)	-0.64 (Low Permeability)	1.8
Stability	High (pH 4-8)	Moderate (Oxidation prone)	High

*Note:

values for CMP-OPN are estimated based on structurally similar benzoylacetonitriles [1].

**Note: CMP-OPN is a core scaffold for GPR35 agonists; specific derivatives can reach nanomolar potency [2].

Experimental Protocols (Self-Validating)

To objectively evaluate CMP-OPN, use the following standardized assays. These protocols are designed to be robust and reproducible.

Tyrosinase Inhibition Assay (96-well Format)

Objective: Determine the

of CMP-OPN against Mushroom Tyrosinase.

Reagents:

- Phosphate Buffer (PBS): 50 mM, pH 6.8.
- L-DOPA Solution: 0.5 mM in PBS (Substrate).
- Tyrosinase Enzyme: 1000 U/mL (Mushroom source).
- CMP-OPN Stock: 10 mM in DMSO.

Workflow:

- Preparation: Dilute CMP-OPN in PBS to final concentrations (1, 10, 50, 100, 500). Keep DMSO < 1%.
- Incubation: Add 10 of inhibitor + 20 of Tyrosinase + 150 PBS to wells. Incubate at 25°C for 10 mins.
- Reaction: Add 20 of L-DOPA substrate.
- Measurement: Monitor Absorbance at 475 nm (Dopachrome formation) kinetically for 20 mins.
- Validation: Run Kojic Acid (positive control) and Buffer only (negative control).
- Calculation:

GPR35 -Arrestin Recruitment Assay (Screening Mode)

Objective: Assess agonist activity of CMP-OPN vs. Zaprinast.

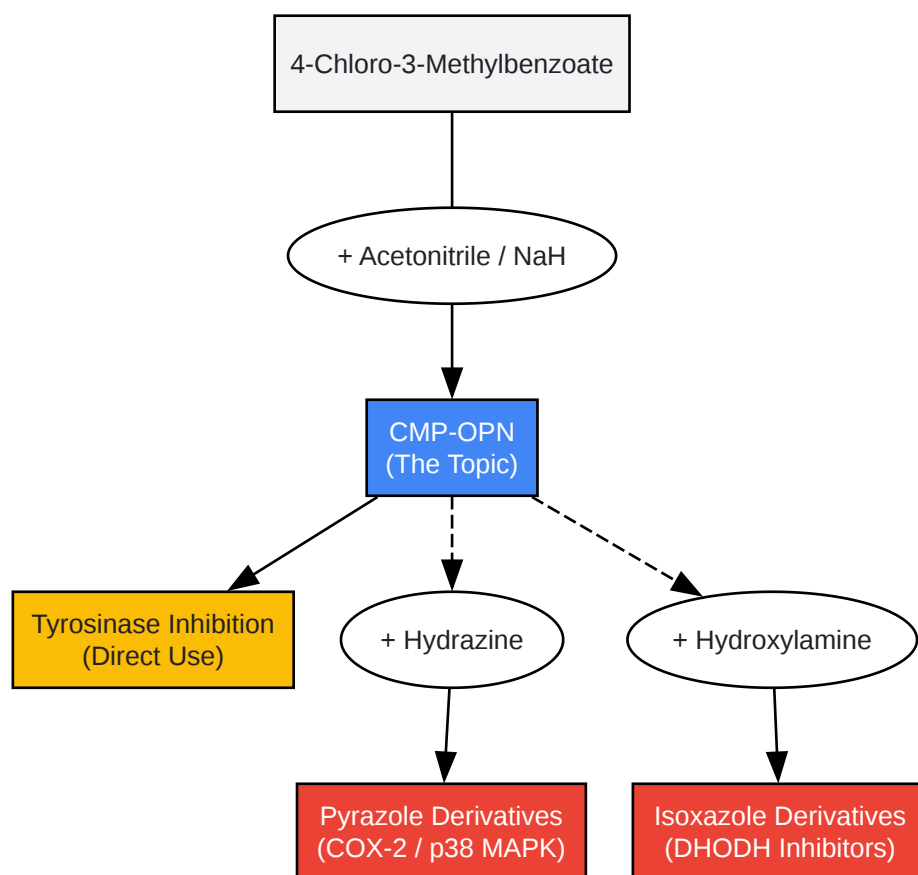
Workflow:

- Cell Line: CHO-K1 cells overexpressing human GPR35 and -arrestin-GFP.
- Seeding: 10,000 cells/well in 384-well plates.
- Treatment: Treat cells with CMP-OPN (10) or Zaprinst (10) for 90 mins.
- Imaging: Fix cells and quantify GFP granules (spots) per cell using High-Content Screening (HCS).
- Result: An increase in granules indicates GPR35 activation (Agonism).

Synthetic Utility & Impurity Profile

CMP-OPN is not just an inhibitor; it is a critical "branch point" intermediate.

- Synthesis of CMP-OPN: Reaction of 4-chloro-3-methylbenzoate + Acetonitrile (NaH/THF).
 - Critical Impurity: 4-chloro-3-methylbenzoic acid (hydrolysis product).
- Downstream Synthesis:
 - + Hydrazine
Pyrazoles (Potential COX-2 inhibitors).
 - + Hydroxylamine
Isoxazoles (Potential DHODH inhibitors like Leflunomide analogs).



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Figure 2: Synthetic divergence of CMP-OPN into various inhibitor classes.

Expert Analysis & Recommendations

Why Choose CMP-OPN?

- **Lipophilicity Advantage:** If your target is intracellular (e.g., melanoma tyrosinase), CMP-OPN's lipophilic nature (LogP ~2.8) offers better skin/membrane penetration than Kojic Acid.
- **Dual Pharmacology:** For complex inflammatory diseases, the potential to modulate GPR35 (anti-inflammatory) while inhibiting oxidative enzymes offers a poly-pharmacological advantage.

Critical Limitations

- **Solubility:** Poor aqueous solubility compared to Kojic Acid. Requires DMSO or lipid-based formulation.

- Selectivity: As a metal chelator, it may have off-target effects on other metallo-enzymes (e.g., Carbonic Anhydrase).

Final Verdict

For Tyrosinase inhibition, CMP-OPN is a potent in vitro tool compound but requires formulation optimization for in vivo use. For GPR35 research, it is a valuable scaffold for exploring non-carboxylic acid agonists.

References

- Design, synthesis, and anti-melanogenic effects of (E)-2-benzoyl-3-(substituted phenyl)acrylonitriles. Archives of Pharmacal Research, 2013.[2]
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Sources

- [1. An Updated Review of Tyrosinase Inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Design, synthesis, and anti-melanogenic effects of \(E\)-2-benzoyl-3-\(substituted phenyl\)acrylonitriles - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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